

Covi-ox® Technical Support Center: High-Temperature Processing

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Compound of Interest

Compound Name: Covi-ox

Cat. No.: B120575

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Welcome to the technical support center for **Covi-ox®**, your natural mixed tocopherol antioxidant solution. This resource is designed for researchers, scientists, and drug development professionals to address common questions and challenges encountered when using **Covi-ox®** in high-temperature applications.

Frequently Asked Questions (FAQs)

Q1: What is **Covi-ox®** and what is its composition?

A1: **Covi-ox®** is a brand of natural mixed tocopherols, which are powerful antioxidants derived from vegetable oils.^{[1][2]} It is available in various grades, such as **Covi-ox®** T-30 P (a water-dispersible powder with gum acacia), T-70 EU (an oil), and T-90 C (an oil), each with different concentrations of mixed tocopherols.^{[1][2]} The primary components are the four tocopherol isomers: d-alpha-tocopherol, d-beta-tocopherol, d-gamma-tocopherol, and d-delta-tocopherol.^[1]

Q2: How stable is **Covi-ox®** at high temperatures?

A2: The stability of **Covi-ox®** at high temperatures is determined by the stability of its constituent tocopherols. Tocopherols are sensitive to heat, and their degradation is a function of temperature, heating duration, and the presence of oxygen.^[3] While tocopherols can withstand moderate heating for short periods, significant degradation can occur at temperatures commonly used in food processing, such as frying (170-200°C).^{[4][5]} The stability of different

tocopherol isomers varies, with delta-tocopherol generally being the most stable at high temperatures, followed by gamma-, beta-, and alpha-tocopherol being the least stable.[4][6]

Q3: What are the primary factors that influence the degradation of **Covi-ox**® during high-temperature processing?

A3: Several factors can accelerate the degradation of **Covi-ox**® at high temperatures:

- Temperature: Higher temperatures lead to a faster rate of degradation.[6]
- Heating Time: Longer exposure to high temperatures results in greater degradation.[4]
- Oxygen Availability: The presence of oxygen significantly accelerates the oxidative degradation of tocopherols.[7]
- Surface Area-to-Volume Ratio: A larger surface area exposed to air (oxygen) can increase the rate of degradation.[4]
- Food Matrix: The composition of the product being processed can impact the stability of **Covi-ox**®. For instance, the presence of other antioxidants or pro-oxidants in the formulation can affect its performance.

Q4: Can **Covi-ox**® be used in deep-frying applications?

A4: Yes, **Covi-ox**® can be used in deep-frying applications to enhance the oxidative stability of the frying oil. However, it's important to understand that the tocopherols in **Covi-ox**® will be consumed and degrade over time at typical frying temperatures.[8] The addition of **Covi-ox**® can help to delay the onset of oxidation, but its efficacy will decrease with repeated use of the oil.[8] Monitoring the quality of the frying oil is recommended.

Troubleshooting Guide

Problem 1: My product is still showing signs of oxidation even after adding **Covi-ox**®.

- Possible Cause 1: Insufficient Concentration. The concentration of **Covi-ox**® may be too low for the level of oxidative stress in your application.

- Solution: Consider increasing the concentration of **Covi-ox®**. It is advisable to test a range of concentrations to determine the optimal level for your specific product and processing conditions.
- Possible Cause 2: Severe Processing Conditions. The combination of high temperature, long processing time, and high oxygen exposure may be overwhelming the antioxidant capacity of the **Covi-ox®**.
 - Solution: Evaluate your processing parameters. If possible, consider reducing the processing temperature or time. Minimizing oxygen exposure through methods like nitrogen blanketing can also be beneficial.
- Possible Cause 3: Uneven Distribution. **Covi-ox®** may not be uniformly dispersed throughout your product, leading to localized oxidation.
 - Solution: Ensure thorough mixing to achieve a homogenous distribution of **Covi-ox®** in your product matrix. For oil-based systems, ensure it is fully dissolved. For powder applications with **Covi-ox®** T-30 P, ensure adequate blending.

Problem 2: The **Covi-ox®** appears to be turning a darker color during heating.

- Possible Cause: Thermal Degradation Products. At high temperatures, tocopherols can degrade and oxidize, forming various byproducts, including tocopherylquinone, dimers, and trimers, which can be darker in color.[9] This color change is an indication that the antioxidant is being consumed.
 - Solution: While some color change may be unavoidable at very high temperatures, you can try to mitigate it by optimizing the addition point of **Covi-ox®** in your process (e.g., adding it at a later stage if possible) and minimizing excessive heat exposure. The formation of colored compounds is a sign of the antioxidant at work, but significant darkening may indicate that the processing conditions are too harsh.

Problem 3: I am not seeing the expected shelf-life extension in my finished product.

- Possible Cause 1: Post-Processing Oxidation. The product may be exposed to oxygen and light after the high-temperature processing, leading to oxidation during storage.

- Solution: Ensure that the finished product is packaged in a way that minimizes exposure to oxygen and light. Modified atmosphere packaging (MAP) with nitrogen flushing can be very effective.
- Possible Cause 2: Interaction with Other Ingredients. Certain ingredients in your formulation, such as transition metals (e.g., iron, copper), can act as pro-oxidants and accelerate the degradation of both the product and the **Covi-ox®**.
 - Solution: Review your formulation for potential pro-oxidants. If possible, consider using ingredients with lower levels of these metals or using a chelating agent to bind them.

Data Presentation

Table 1: Relative Stability of Tocopherol Isomers at High Temperatures

Tocopherol Isomer	Relative Stability	Notes
delta-Tocopherol	Highest	Generally the most stable isomer during high-temperature processing. [4]
gamma-Tocopherol	High	More stable than alpha- and beta-tocopherol.
beta-Tocopherol	Moderate	Less stable than delta- and gamma-tocopherol.
alpha-Tocopherol	Lowest	The most biologically active form of Vitamin E, but the least stable at high temperatures. [6]

Table 2: Degradation of Total Tocopherols in Rapeseed Oil at 170°C

Heating Time (hours)	Total Tocopherol Reduction (%) (Pressed Oil)	Total Tocopherol Reduction (%) (Refined Oil)
6	82.72	61.79
12	>82.72	>61.79
18	>90	>90

Data synthesized from a study on rapeseed oil heated at 170°C. The surface area to volume ratio was a significant factor.[4]

Table 3: Degradation of Tocopherols in Rice Bran Oil at Different Temperatures

Tocopherol Isomer	Temperature (°C)	Heating Time (hours)	Degradation (%)
alpha-Tocopherol	180	144	>90
alpha-Tocopherol	180	240	100
(gamma+beta)-Tocopherol	180	240	96.06
delta-Tocopherol	180	432	96.10
alpha-Tocopherol	100	432	28.65
(gamma+beta)-Tocopherol	100	432	19.37
delta-Tocopherol	100	432	16.88

Data from a study on rice bran oil heated in an oven without air circulation.[6]

Experimental Protocols

1. High-Performance Liquid Chromatography (HPLC) for Tocopherol Analysis

This method is used to quantify the concentration of individual tocopherol isomers in an oil sample before and after heat treatment.

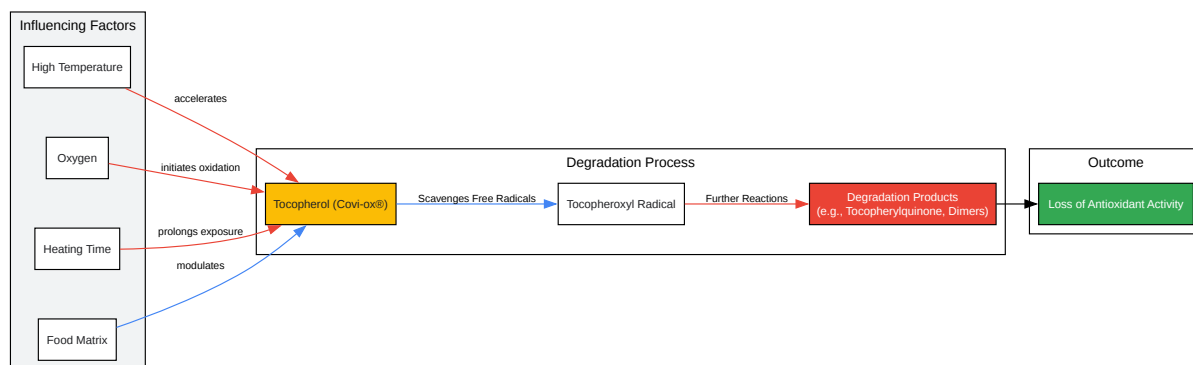
- Principle: Reverse-phase HPLC separates the different tocopherol isomers based on their polarity. A fluorescence detector is commonly used for sensitive detection and quantification.
- Methodology:
 - Sample Preparation: Dissolve a known amount of the oil sample in a suitable solvent (e.g., hexane or isopropanol).
 - Instrumentation: Use an HPLC system equipped with a C18 reverse-phase column and a fluorescence detector.
 - Mobile Phase: A mixture of organic solvents, such as methanol, acetonitrile, and isopropanol, is typically used as the mobile phase. The exact composition may vary depending on the specific column and separation requirements.
 - Detection: Set the fluorescence detector to an excitation wavelength of approximately 295 nm and an emission wavelength of approximately 330 nm.
 - Quantification: Prepare standard solutions of each tocopherol isomer at known concentrations to create a calibration curve. Compare the peak areas of the tocopherols in the sample to the calibration curve to determine their concentrations.
 - Analysis of Heated Samples: Subject the oil containing **Covi-ox®** to the desired high-temperature treatment for a specific duration. After cooling, extract and analyze the tocopherol content as described above. The difference in concentration before and after heating indicates the extent of degradation.

2. Rancimat Method for Oxidative Stability Testing

The Rancimat test is an accelerated oxidation test used to determine the oxidative stability of fats and oils.

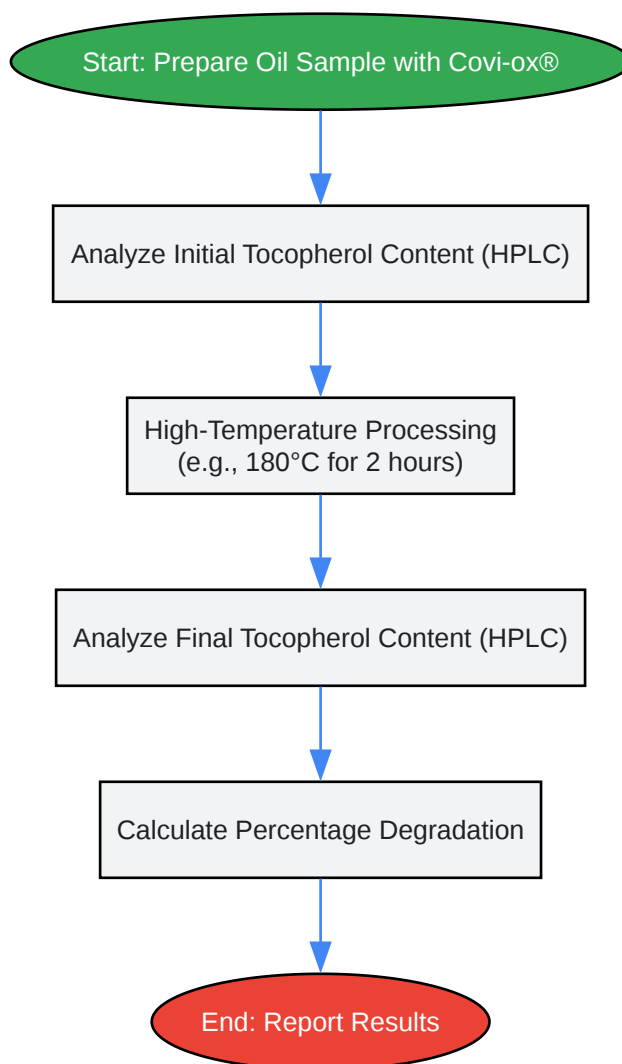
- Principle: A stream of purified air is passed through an oil sample heated to a specific temperature (e.g., 110-120°C). As the oil oxidizes, volatile organic acids are formed, which are carried by the air stream into a measuring vessel containing deionized water. The increase in the conductivity of the water is continuously measured. The time until a rapid increase in conductivity occurs is known as the induction time or Oxidative Stability Index (OSI). A longer induction time indicates greater oxidative stability.
- Methodology:
 - Sample Preparation: Accurately weigh a specified amount of the oil sample (typically 3-5 g) into a reaction vessel. For testing the efficacy of **Covi-ox®**, prepare samples with and without the addition of the antioxidant at various concentrations.
 - Instrumentation: Use a Rancimat instrument with a heating block and conductivity measuring cells.
 - Test Parameters: Set the desired temperature and air flow rate according to standard methods or specific experimental needs.
 - Measurement: Place the reaction vessel in the heating block and start the measurement. The instrument will automatically record the conductivity over time and determine the induction time.
 - Interpretation: Compare the induction times of the control sample (oil without **Covi-ox®**) and the samples containing **Covi-ox®**. A significant increase in the induction time with the addition of **Covi-ox®** demonstrates its effectiveness in improving the oxidative stability of the oil under the tested conditions.

Visualizations



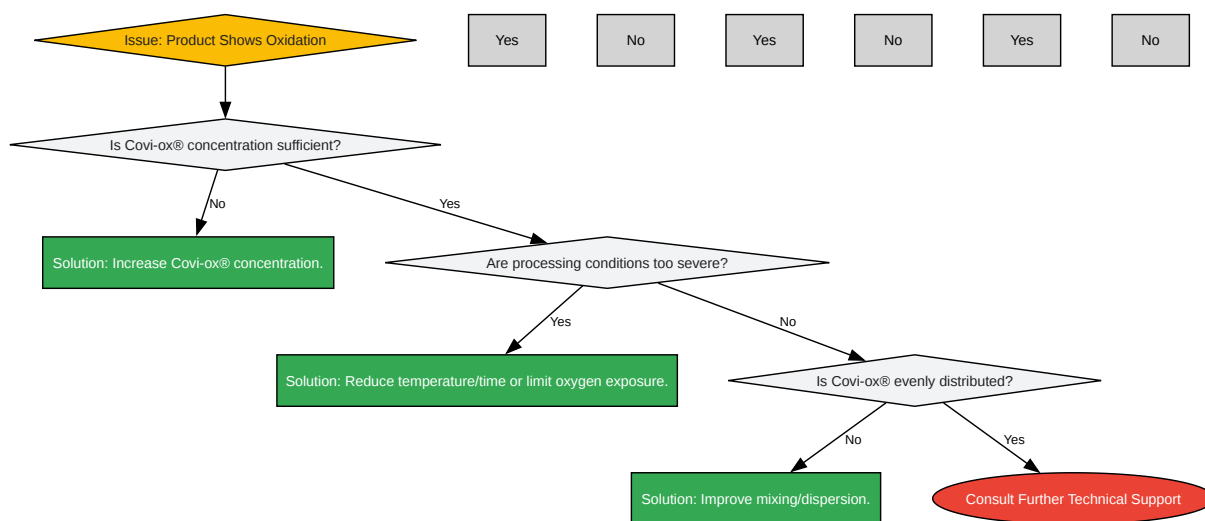
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Factors Influencing **Covi-ox®** Degradation.



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HPLC Analysis Workflow for Degradation.



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Troubleshooting Oxidation Issues.

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References

- 1. Performance of Different Natural Antioxidant Compounds in Frying Oil - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Thermal stability of Tocopherol - Swettis Beauty Blog [skinchakra.eu]

- 4. Degradation of Tocopherol Molecules and Its Impact on the Polymerization of Triacylglycerols during Heat Treatment of Oil - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. View of Effects of heating temperature on the tocopherol contents of chemically and physically refined rice bran oil | Grasas y Aceites [grasasyaceites.revistas.csic.es]
- 7. repository.lsu.edu [repository.lsu.edu]
- 8. aocs.org [aocs.org]
- 9. researchgate.net [researchgate.net]
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